

# Furan-2-carboximidamide Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

**Compound Name:** Furan-2-carboximidamide hydrochloride

**Cat. No.:** B1315031

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CAS Number: 54610-69-4 Synonyms: 2-Furancarboximidamide HCl

This technical guide provides an in-depth overview of **Furan-2-carboximidamide hydrochloride**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field, offering a consolidated resource on its properties, synthesis, and potential applications.

## Physicochemical Properties

**Furan-2-carboximidamide hydrochloride** is a white, crystalline solid.<sup>[1]</sup> As a hydrochloride salt, it exhibits increased solubility in aqueous solutions compared to its free base form, which is advantageous for biological and chemical applications.<sup>[2]</sup> The furan ring, a five-membered aromatic heterocycle containing an oxygen atom, is a key structural feature that contributes to the compound's biological activity.<sup>[3]</sup>

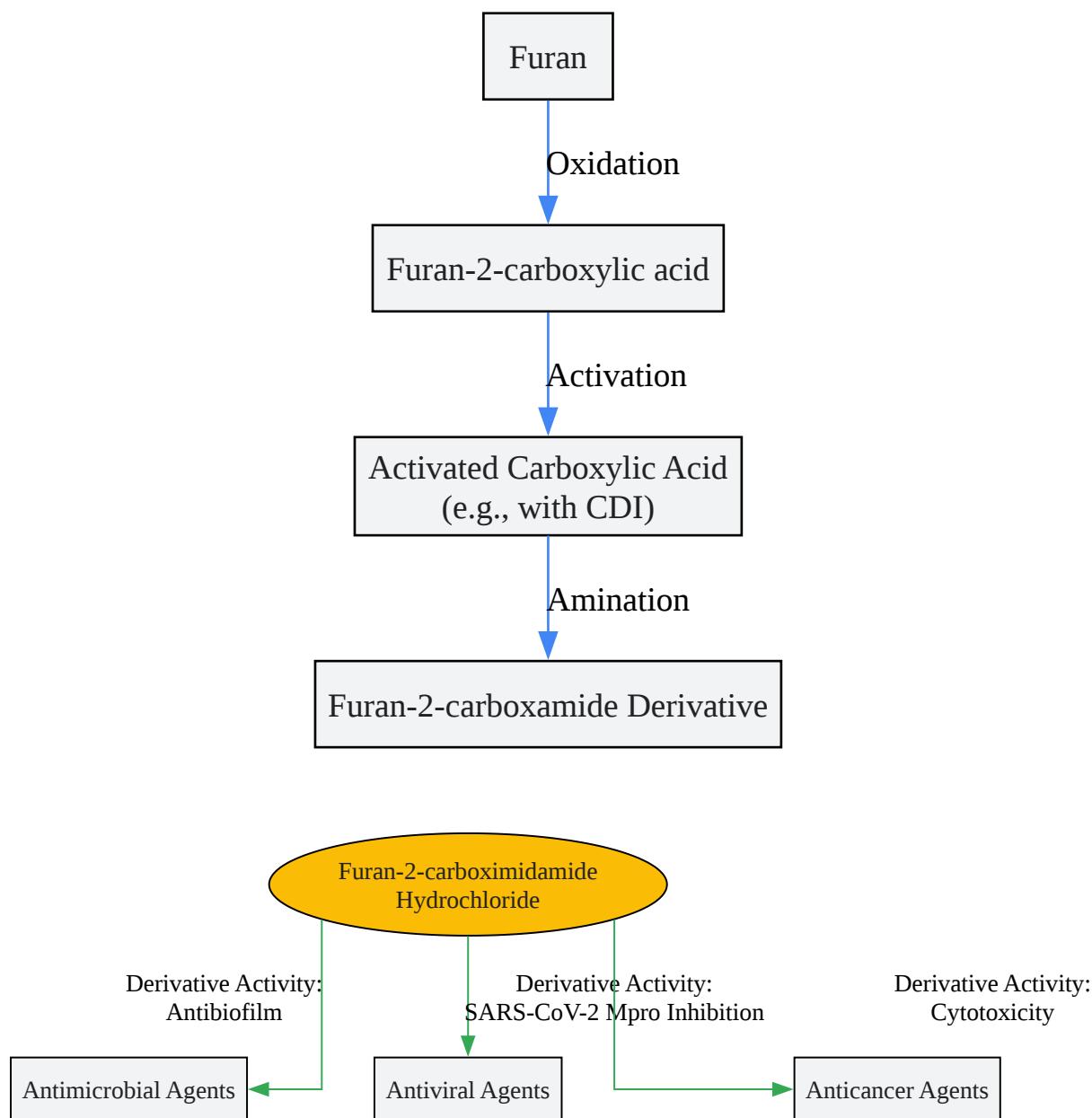
The physicochemical properties of **Furan-2-carboximidamide hydrochloride** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>7</sub> ClN <sub>2</sub> O (or C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O·HCl)	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	146.58 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White Crystalline Solid	<a href="#">[1]</a>
Melting Point	63-65 °C	<a href="#">[6]</a>
Boiling Point	220.1 °C at 760 mmHg	<a href="#">[6]</a>
Purity	≥95%	<a href="#">[5]</a>

## Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **Furan-2-carboximidamide hydrochloride** is not readily available in the cited literature, a general synthetic approach can be inferred from the preparation of related furan-2-carboxamide derivatives. A plausible synthetic route would involve the conversion of a furan-2-carbonitrile precursor.

Below is a generalized workflow for the synthesis of furan-2-carboxamide derivatives, which could be adapted for **Furan-2-carboximidamide hydrochloride**.

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## References

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